

Physical and chemical properties of 2,4-Difluorophenylhydrazine hydrochloride.

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Compound of Interest

Compound Name: 2,4-Difluorophenylhydrazine hydrochloride

Cat. No.: B1300041

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An In-depth Technical Guide to **2,4-Difluorophenylhydrazine Hydrochloride**

Introduction

2,4-Difluorophenylhydrazine hydrochloride (CAS No: 51523-79-6) is a fluorinated aromatic hydrazine derivative that serves as a critical building block in synthetic organic chemistry. Its unique electronic properties, imparted by the two fluorine atoms on the phenyl ring, enhance its reactivity and stability, making it a valuable intermediate in the development of novel compounds.^[1] This technical guide provides a comprehensive overview of its physical and chemical properties, characterization methodologies, and safety information, tailored for researchers and professionals in drug discovery and chemical development. Its applications are notable in the synthesis of pharmaceuticals, particularly anti-cancer agents, and in the formulation of agrochemicals like pesticides and herbicides.^[1]

Physicochemical Properties

The fundamental physical and chemical characteristics of **2,4-Difluorophenylhydrazine hydrochloride** are summarized below. These properties are essential for its handling, storage, and application in synthetic protocols.

Table 1: Physical and Chemical Data for **2,4-Difluorophenylhydrazine Hydrochloride**

Property	Value	Source(s)
Molecular Formula	C₆H₆F₂N₂·HCl	[1] [2]
Molecular Weight	180.58 g/mol	[1] [2] [3]
Appearance	White to light yellow to dark green powder/crystal	[1]
Melting Point	227 - 249 °C	[1]
Purity	≥ 97% (Assay by titration)	[1]

| Storage Conditions| Store at 2 - 8 °C, protected from light and air. [\[1\]](#)[\[4\]](#) |

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	51523-79-6	[1] [2] [3]
PubChem CID	2733301	[1] [3]
MDL Number	MFCD00013383	[1]
EC Number	627-383-2	[3]

| Synonyms | (2,4-difluorophenyl)hydrazine;hydrochloride [\[1\]](#)[\[3\]](#) |

Reactivity and Stability

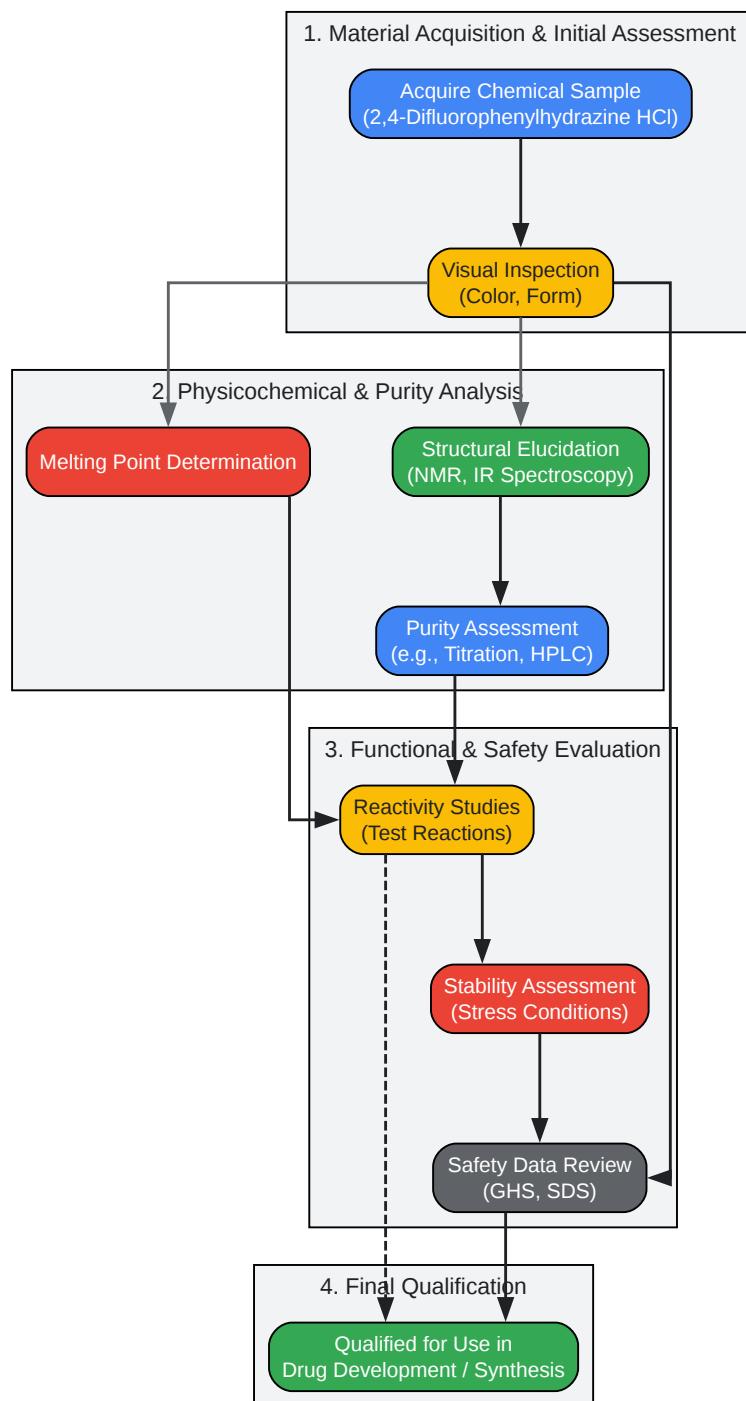
2,4-Difluorophenylhydrazine hydrochloride is a stable compound under recommended storage conditions but can be sensitive to light and air.[\[1\]](#)[\[4\]](#) The presence of electron-withdrawing fluorine atoms enhances the reactivity of the hydrazine moiety, making it a versatile reagent in various chemical transformations.[\[1\]](#)

- Synthetic Applications: It is a key intermediate for synthesizing heterocyclic compounds, such as pyrazoles and indoles, which are common scaffolds in pharmaceutically active molecules.[\[5\]](#)

- Hazardous Reactions: No hazardous reactions have been reported under normal processing conditions.[6]
- Hazardous Combustion Products: In the event of a fire, it may decompose to produce toxic gases, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), gaseous hydrogen fluoride (HF), and hydrogen chloride gas.[6]

Workflow for Physicochemical Characterization

The comprehensive analysis of a chemical intermediate like **2,4-Difluorophenylhydrazine hydrochloride** follows a logical workflow to ensure its identity, purity, and suitability for further use. The diagram below illustrates a standard procedure for such a characterization.

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Caption: Logical workflow for the characterization of a chemical intermediate.

Experimental Methodologies

While specific, detailed protocols for this compound are proprietary to manufacturers, the following section outlines the standard experimental methodologies used for its characterization.

Purity Determination by Titration

Purity is often quantified using an acid-base or redox titration, as indicated by "Assay by titration".[\[1\]](#)

- Preparation: A precisely weighed sample of **2,4-Difluorophenylhydrazine hydrochloride** is dissolved in a suitable solvent (e.g., deionized water or ethanol).
- Titration: The solution is titrated with a standardized solution of a strong base (e.g., sodium hydroxide) or an oxidizing agent. An appropriate indicator or a pH meter is used to determine the equivalence point.
- Calculation: The purity of the sample is calculated based on the stoichiometry of the reaction and the volume of titrant consumed.

Melting Point Determination

The melting point range provides a quick indication of purity. A sharp melting range typically signifies high purity.

- Sample Preparation: A small amount of the crystalline powder is packed into a capillary tube.
- Analysis: The capillary tube is placed in a melting point apparatus.
- Measurement: The temperature is slowly increased, and the range from which the substance first begins to melt until it becomes completely liquid is recorded.

Spectroscopic Analysis

Spectroscopic methods are essential for confirming the chemical structure. Public databases and suppliers indicate the availability of NMR and IR spectra for this compound.[\[3\]](#)[\[7\]](#)

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectra are used to elucidate the carbon-hydrogen framework of the molecule. The chemical shifts, splitting

patterns, and integration of signals confirm the presence of the difluorophenyl ring and the hydrazine moiety.[7]

- Infrared (IR) Spectroscopy: IR spectroscopy identifies the functional groups present in the molecule. Characteristic absorption bands for N-H stretching (hydrazine), C-F stretching (fluorine substituents), and aromatic C-H and C=C vibrations would be expected.[3]

Safety and Handling

2,4-Difluorophenylhydrazine hydrochloride is a hazardous substance that requires careful handling in a controlled laboratory environment.

Table 3: GHS Hazard Classification

Hazard Class	Category	Statement	Source(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[3][8]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[3][8]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	[3][8]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[3][8]

| Serious Eye Damage/Irritation | 2 | H319: Causes serious eye irritation | [3][8] |

Recommended Handling Procedures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[6][8]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[4][6][8] For operations that may generate dust, a NIOSH/MSHA-approved respirator is recommended.[6]

- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes.[6][8] If on skin, wash with plenty of soap and water.[6][8] If inhaled, move the person to fresh air.[6][8] If swallowed, rinse mouth and call a POISON CENTER or doctor.[6][8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4][6]

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